

# "5-Ethynyl-1-methyl-1H-imidazole" safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *5-Ethynyl-1-methyl-1H-imidazole*

Cat. No.: B1306616

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## Technical Guide: Safety and Handling of 5-Ethynyl-1-methyl-1H-imidazole

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information compiled is based on available Safety Data Sheets (SDS) and data for structurally related compounds. The toxicological properties of **5-Ethynyl-1-methyl-1H-imidazole** have not been thoroughly investigated.<sup>[1]</sup> All handling and safety procedures should be conducted with caution and in accordance with institutional and regulatory guidelines.

## Introduction

**5-Ethynyl-1-methyl-1H-imidazole** is a heterocyclic compound with potential applications in pharmaceutical synthesis and drug development. Its structure, featuring an imidazole core and an ethynyl group, makes it a versatile building block. However, the presence of the reactive ethynyl group and the imidazole moiety necessitates a thorough understanding of its potential hazards and the implementation of strict safety protocols. This guide provides a comprehensive overview of the available safety data and recommended handling precautions for this compound.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Ethynyl-1-methyl-1H-imidazole** is presented in the table below.

Property	Value	Reference
CAS Number	71759-92-7	<a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub>	
Molecular Weight	106.13 g/mol	
Appearance	Not specified; likely a solid	
Boiling Point	116 °C at 25 mmHg	
Density	1.045 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.5490	
Flash Point	104.4 °C (219.9 °F) - closed cup	<a href="#">[2]</a>
Solubility	No data available	

## Hazard Identification and Classification

**5-Ethynyl-1-methyl-1H-imidazole** is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Damage	1	H318: Causes serious eye damage
Specific Target Organ Toxicity - Single Exposure (Respiratory system)	3	H335: May cause respiratory irritation

Signal Word: Danger[\[2\]](#)

## Toxicological Information

Specific quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **5-Ethynyl-1-methyl-1H-imidazole** are not available in the public domain.[\[1\]](#) The toxicological properties of this specific compound have not been thoroughly investigated.[\[1\]](#) However, data from structurally related imidazole compounds can provide an indication of potential hazards.

Compound	Route	Species	LD50	Reference
1-Methylimidazole	Oral	Rat	1130 mg/kg	<a href="#">[3]</a>
1-Methylimidazole	Dermal	Rabbit	400 - 600 mg/kg	<a href="#">[3]</a>
4-Methylimidazole	Oral	Rat	751 mg/kg	<a href="#">[4]</a>
4-Methylimidazole	Oral	Mouse	370 mg/kg	<a href="#">[4]</a>
Imidazole	Oral	Rat	220 - 970 mg/kg	<a href="#">[5]</a>

Note: This data is for related compounds and should be used for guidance only. The actual toxicity of **5-Ethynyl-1-methyl-1H-imidazole** may differ.

Based on the available SDS, exposure to **5-Ethynyl-1-methyl-1H-imidazole** may cause:

- Ingestion: Harmful if swallowed.[\[2\]](#) May cause burns to the digestive tract.[\[3\]](#)
- Inhalation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- Skin Contact: Causes skin irritation.[\[2\]](#) Prolonged or repeated exposure may cause allergic reactions in sensitive individuals.[\[1\]](#)
- Eye Contact: Causes serious eye damage.[\[2\]](#)

No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[\[1\]](#) Data on reproductive toxicity is not available.[\[1\]](#)

## Handling Precautions and Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[3\]](#)

### Personal Protective Equipment (PPE)

PPE	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. <a href="#">[3]</a>
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If handling as a powder or if ventilation is inadequate, use a NIOSH-approved respirator with an appropriate filter (e.g., N95 for dusts, or an organic vapor respirator). <a href="#">[1]</a>

### General Hygiene

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

## First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

Exposure Route	First Aid Measures
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. <a href="#">[1]</a>
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. <a href="#">[1]</a>
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. <a href="#">[1]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. <a href="#">[1]</a>

Always show the Safety Data Sheet to the attending physician.[\[1\]](#)

## Accidental Release and Disposal

### Accidental Release

- Evacuate personnel to a safe area.
- Wear appropriate PPE.
- Avoid dust formation.[\[1\]](#)
- For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[1\]](#)
- Do not let the product enter drains.[\[1\]](#)

### Disposal

- Dispose of waste in accordance with local, state, and federal regulations.

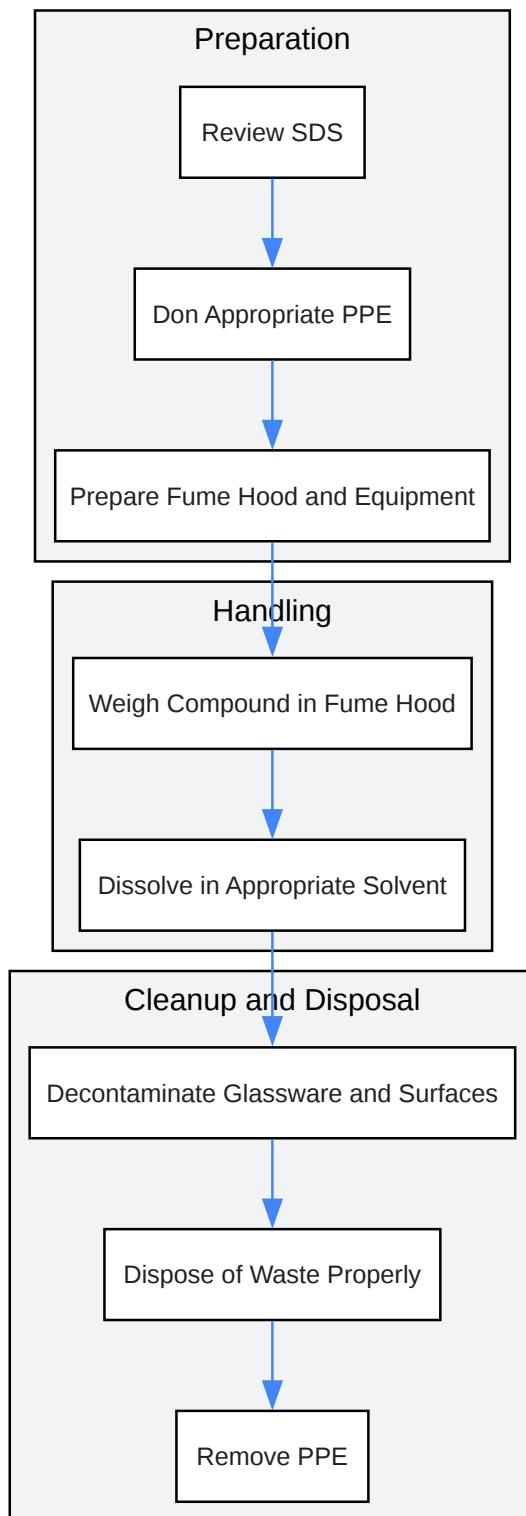
- This material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)

## Experimental Protocols and Workflows

No specific experimental protocols or signaling pathways involving **5-Ethynyl-1-methyl-1H-imidazole** have been identified in the reviewed literature. It is primarily classified as a heterocyclic building block for research use.[\[6\]](#) The following sections provide a general framework for handling and safety assessment.

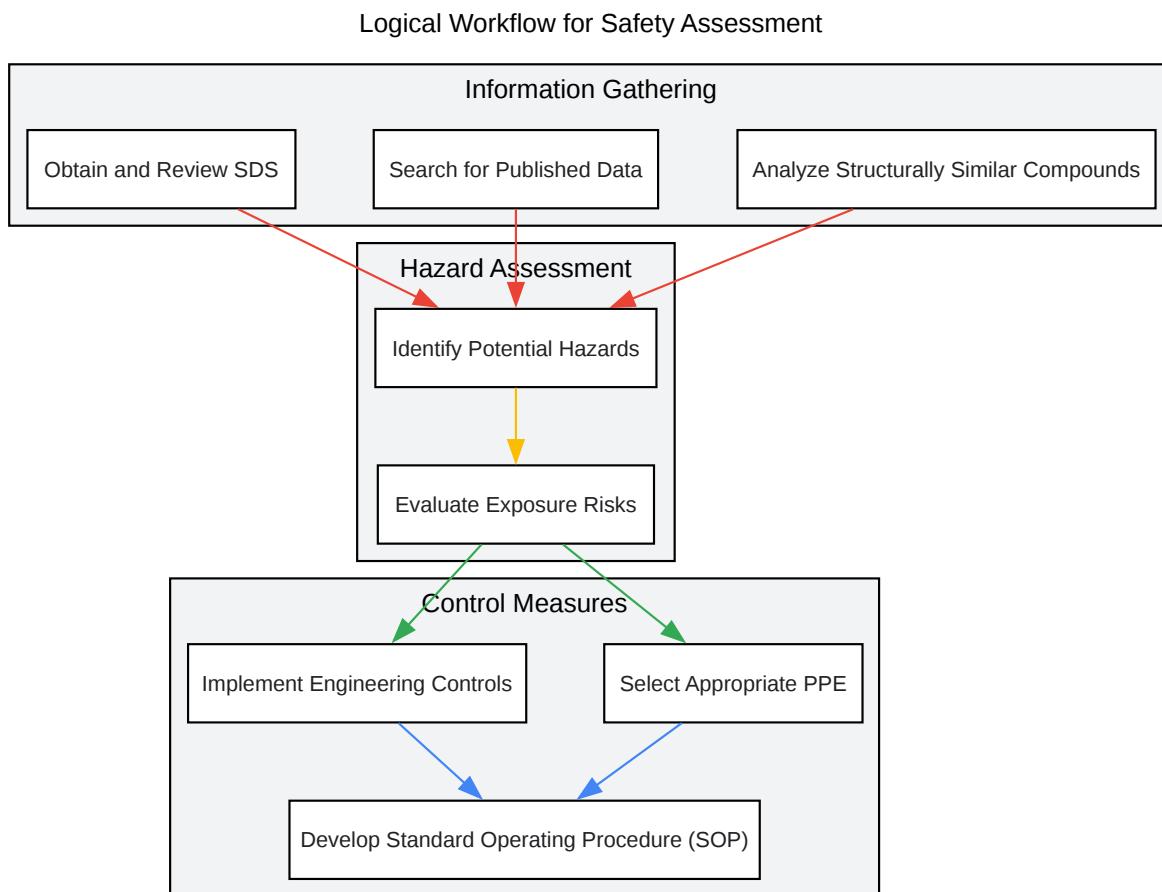
## General Experimental Workflow for Handling Hazardous Powders

## General Workflow for Handling Hazardous Powders

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Caption: A generalized workflow for the safe handling of hazardous chemical powders.

# Logical Workflow for Safety Assessment of a Research Chemical



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Caption: A logical workflow for assessing the safety of a novel or under-characterized research chemical.

## Conclusion

**5-Ethynyl-1-methyl-1H-imidazole** is a valuable research chemical that must be handled with care due to its hazardous properties. While specific toxicological data is limited, the available

information from Safety Data Sheets and analogous compounds indicates that it is harmful if swallowed, causes skin irritation, and poses a risk of serious eye damage. Researchers, scientists, and drug development professionals must employ stringent safety measures, including the use of appropriate engineering controls and personal protective equipment, to minimize exposure and ensure a safe working environment. Further toxicological studies are warranted to fully characterize the safety profile of this compound.

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